

chemical properties and solubility of Spectinamide 1599

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Compound of Interest

Compound Name: Spectinamide 1599

Cat. No.: B13914487

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Spectinamide 1599: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Spectinamide 1599 is a novel semi-synthetic antibiotic derived from spectinomycin, exhibiting potent activity against *Mycobacterium tuberculosis*, including multidrug-resistant (MDR) and extensively drug-resistant (XDR) strains. Its mechanism of action involves the inhibition of bacterial protein synthesis through binding to the 30S ribosomal subunit. A key structural modification allows it to evade the native Rv1258c efflux pump in *M. tuberculosis*, a common mechanism of resistance to its parent compound. This technical guide provides a comprehensive overview of the chemical properties, solubility, and relevant experimental methodologies for **Spectinamide 1599**, aimed at supporting further research and development.

Chemical and Physical Properties

Spectinamide 1599 is a hydrophilic molecule with the chemical formula $C_{21}H_{31}ClN_4O_7$. Its chemical structure and key physicochemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₂₁ H ₃₁ ClN ₄ O ₇	PubChem
Molecular Weight	486.9 g/mol	PubChem
IUPAC Name	2-(5-chloropyridin-2-yl)-N-[(1R,3S,5R,7R,8S,10R,11S,12S,13R,14S)-8,12,14-trihydroxy-5-methyl-11,13-bis(methylamino)-2,4,9-trioxatricyclo[8.4.0.0 ^{3,8}]tetradecan-7-yl]acetamide	PubChem
CAS Number	1620153-85-6	MedChemExpress[1]
Calculated LogP (ClogP)	-2.52	Multiple Sources
pKa	8.69	Multiple Sources
Biopharmaceutics Drug Disposition Classification System (BDDCS)	Class 3	Multiple Sources

Solubility

Spectinamide 1599 is characterized by its high aqueous solubility, a critical attribute for its formulation and administration.

Solvent	Solubility	Source
Aqueous Solution	>1 mM	NIH[2]

Experimental Protocol for Solubility Determination (Representative)

While a specific, detailed protocol for **Spectinamide 1599** solubility determination is not publicly available, a standard method such as the shake-flask method would be appropriate.

Objective: To determine the equilibrium solubility of **Spectinamide 1599** in water at a specified temperature.

Materials:

- **Spectinamide 1599** powder
- Purified water (e.g., Milli-Q or equivalent)
- Scintillation vials or other suitable sealed containers
- Orbital shaker with temperature control
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV or Charged Aerosol Detector)

Procedure:

- Add an excess amount of **Spectinamide 1599** powder to a series of vials containing a known volume of purified water.
- Seal the vials to prevent solvent evaporation.
- Place the vials on an orbital shaker set to a constant speed and temperature (e.g., 25 °C or 37 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- After incubation, visually inspect the vials to ensure an excess of solid material remains, confirming saturation.
- Centrifuge the samples at a high speed to pellet the undissolved solid.
- Carefully withdraw a known volume of the supernatant, ensuring no solid particles are transferred.
- Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.

- Quantify the concentration of **Spectinamide 1599** in the diluted samples using a validated HPLC method.
- Calculate the original solubility in mg/mL or molarity.

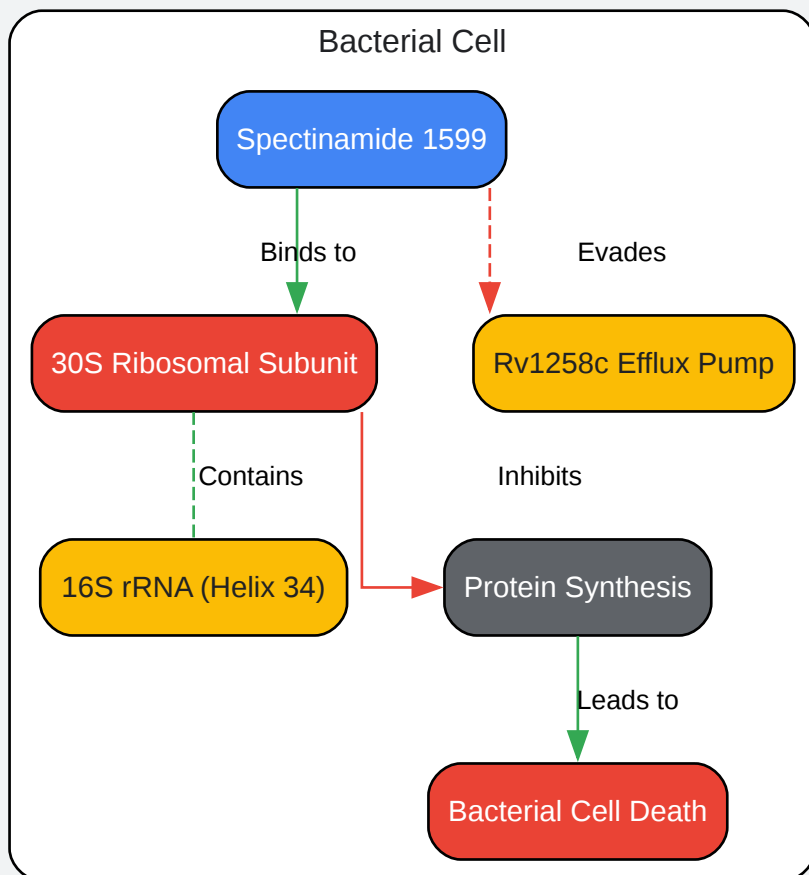
Mechanism of Action: Ribosomal Inhibition

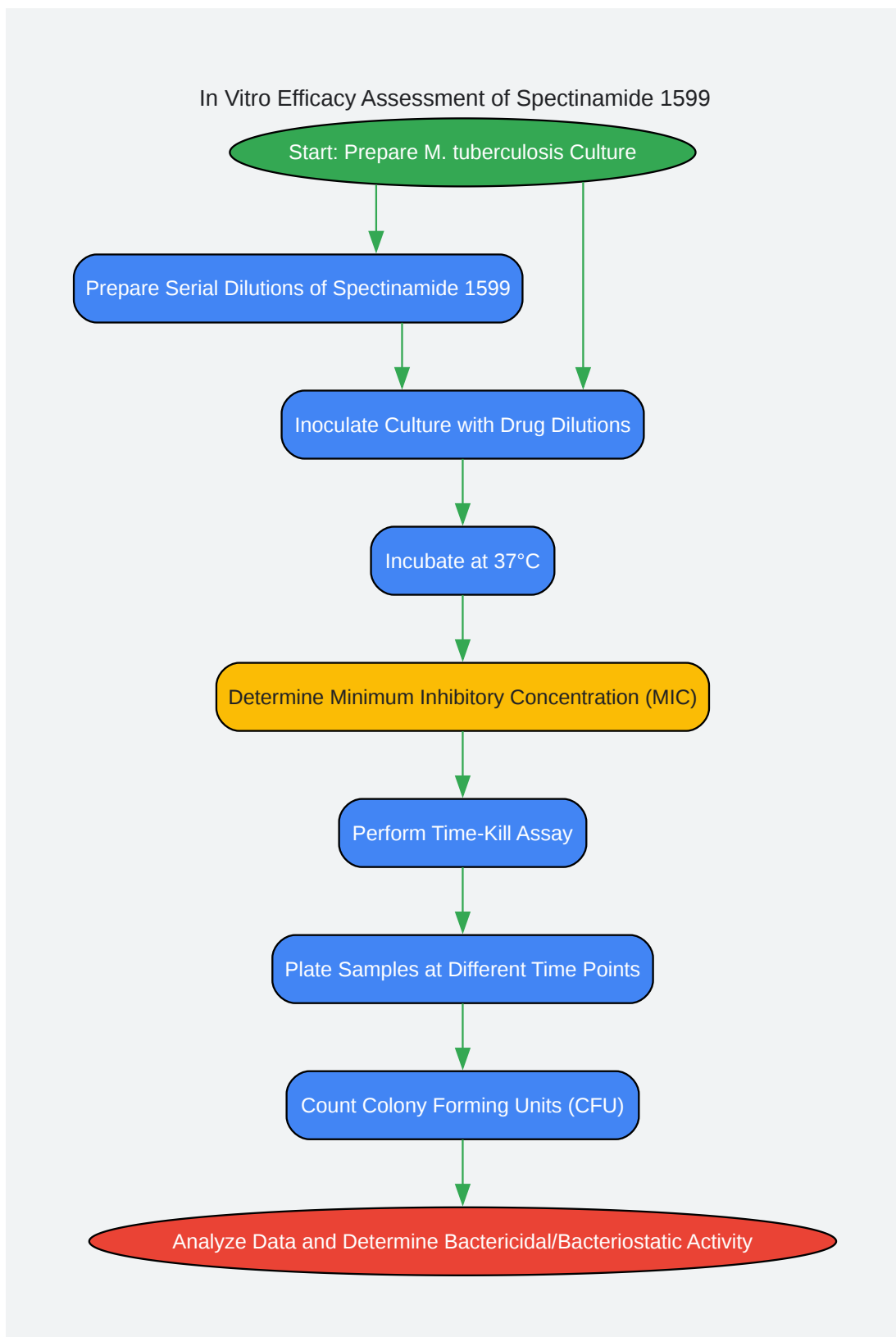
Spectinamide 1599 exerts its antibacterial effect by inhibiting protein synthesis in bacteria. This is achieved by binding to a specific site on the bacterial ribosome.

Signaling Pathway: Inhibition of Bacterial Protein Synthesis

The following diagram illustrates the mechanism of action of **Spectinamide 1599**.

Mechanism of Action of Spectinamide 1599





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